

# Application Notes: Measuring PARP-1 Inhibition by 5-AIQ Hydrochloride

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## Compound of Interest

Compound Name: 5-AIQ hydrochloride

Cat. No.: B1339521

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## Introduction

Poly(ADP-ribose) polymerase-1 (PARP-1) is a key enzyme in the DNA damage response (DDR) pathway, primarily involved in the repair of single-strand breaks.[1] Upon detecting DNA damage, PARP-1 catalyzes the synthesis of poly(ADP-ribose) (PAR) chains on itself and other nuclear proteins, a process known as PARylation. This modification recruits other DNA repair proteins to the site of damage.[1] Inhibition of PARP-1 is a clinically validated strategy in cancer therapy, particularly for tumors with deficiencies in homologous recombination repair, such as those with BRCA1/2 mutations.[2]

5-Aminoisoquinolin-1-one (5-AIQ) is a water-soluble inhibitor of PARP enzymes.[3][4] Its hydrochloride salt offers good solubility, making it a valuable tool for in vitro and in vivo studies. Although it may not be as potent as some newer PARP inhibitors, its well-characterized activity and cell permeability make it a useful reference compound and research tool.[3] These application notes provide detailed protocols for measuring the inhibition of PARP-1 by **5-AIQ hydrochloride** using common biochemical and cell-based assays.

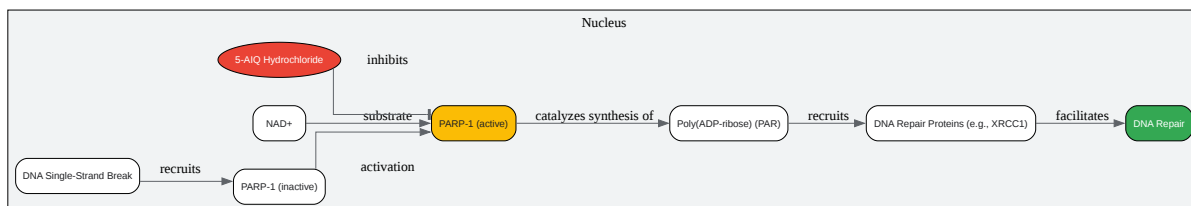
## Quantitative Data

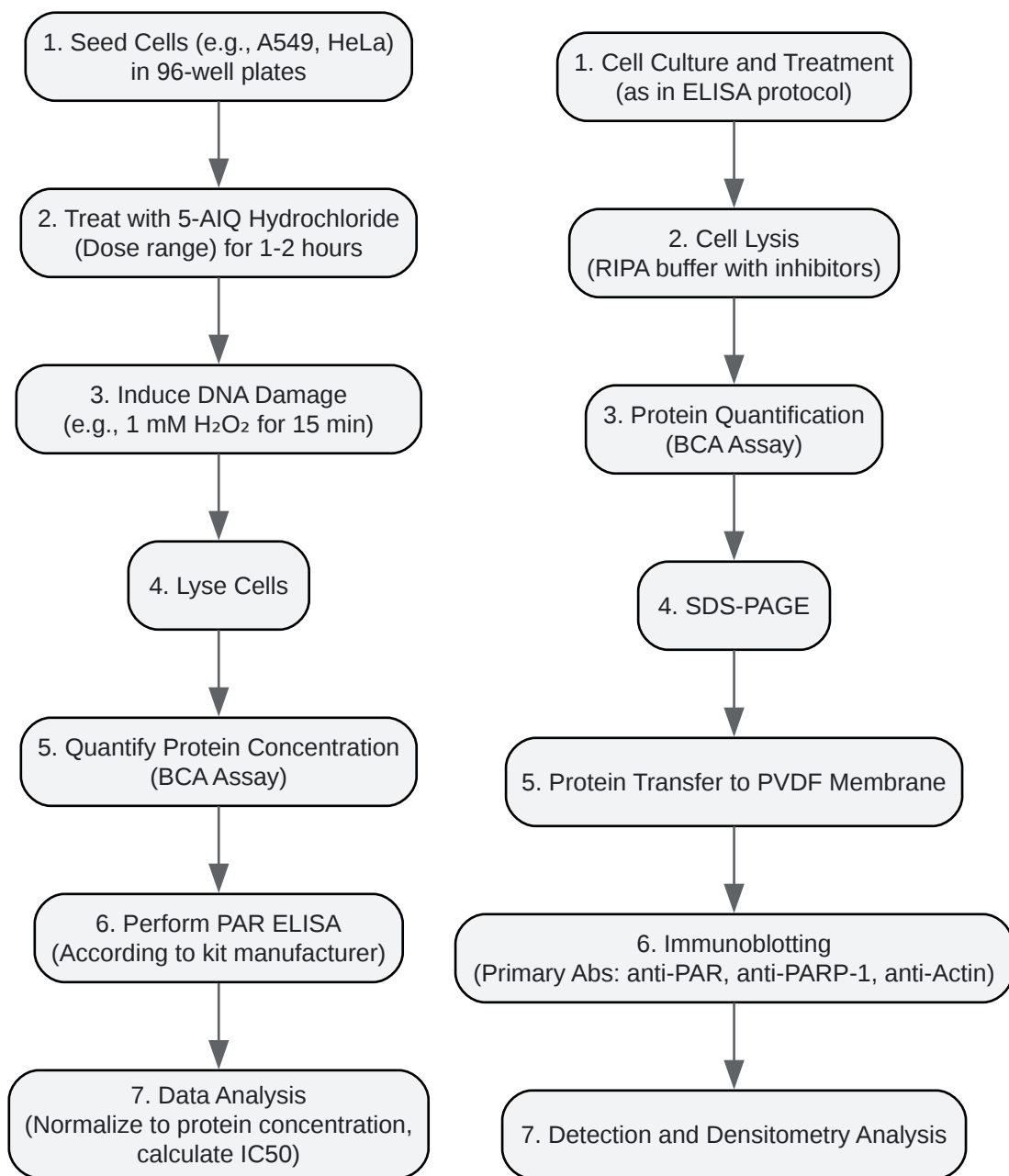
The inhibitory potency of 5-AIQ against PARP-1 has been determined using biochemical assays. This data is crucial for designing experiments and interpreting results.

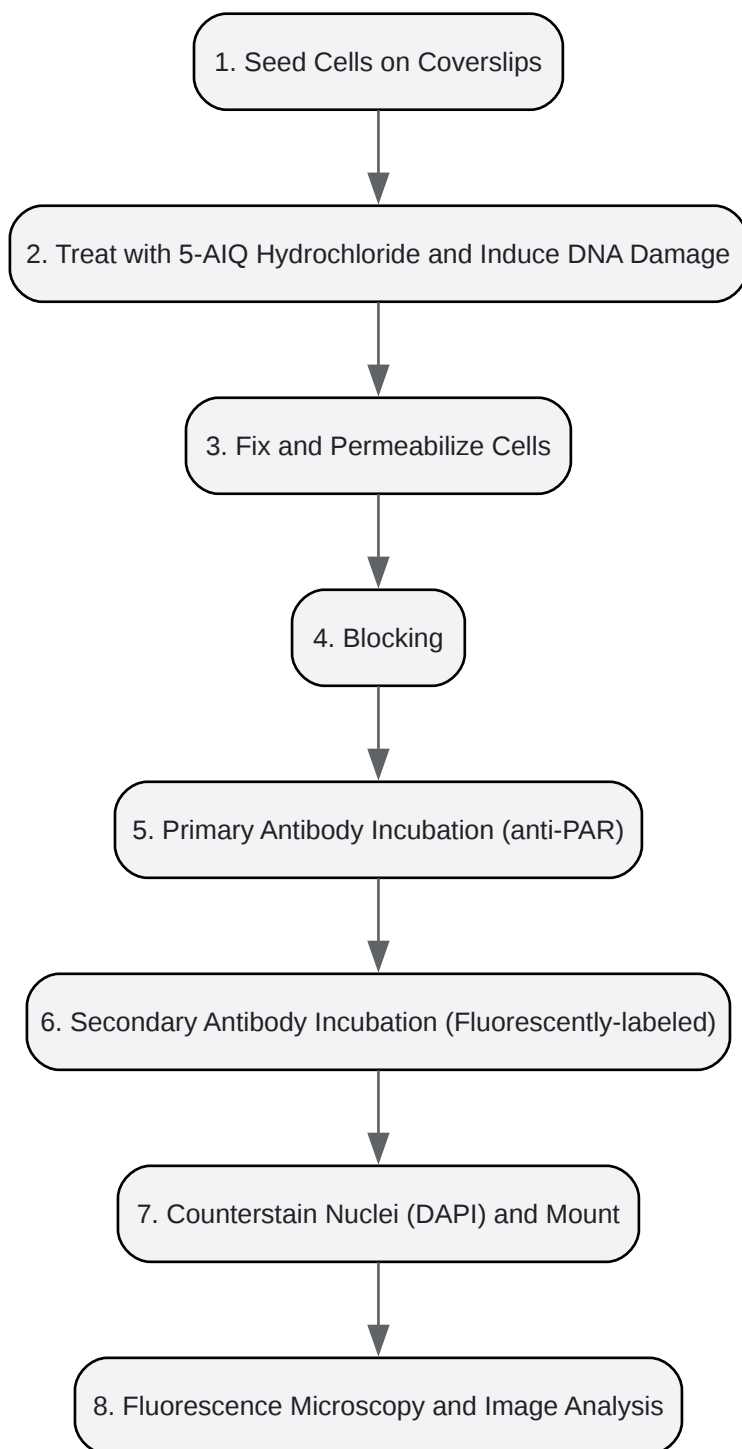
Compound	Target	Assay Type	IC50	Reference
5-Aminoisoquinolin-1-one (5-AIQ)	PARP-1	Biochemical (Semi-purified enzyme)	240 nM	[3]

## Signaling Pathway

The following diagram illustrates the central role of PARP-1 in the DNA damage response and the mechanism of its inhibition by **5-AIQ hydrochloride**.







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